

An In-depth Technical Guide to the Molecular Structure of Titanium(IV) Nitrate

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Compound of Interest

Compound Name: *titanium(IV) nitrate*

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Introduction

Titanium(IV) nitrate, with the chemical formula $\text{Ti}(\text{NO}_3)_4$, is a volatile, anhydrous metallic nitrate. Its unique molecular structure and high reactivity make it a subject of interest in inorganic chemistry and materials science. This technical guide provides a comprehensive overview of the molecular structure of **titanium(IV) nitrate**, detailing its synthesis, crystallographic data, and spectroscopic properties. The information is presented to be a valuable resource for researchers and professionals in related fields.

Synthesis of Titanium(IV) Nitrate

The primary route for the synthesis of anhydrous **titanium(IV) nitrate** involves the nitration of titanium tetrachloride (TiCl_4) with dinitrogen pentoxide (N_2O_5).^[1] The balanced chemical equation for this reaction is:



This reaction is typically carried out in a non-aqueous, inert solvent. The product, **titanium(IV) nitrate**, is a colorless, crystalline solid that sublimes readily.^[1]

Experimental Protocol: Synthesis of Titanium(IV) Nitrate

This protocol is a generalized procedure based on the established synthesis of anhydrous metal nitrates using dinitrogen pentoxide. Specific optimization of reaction conditions may be necessary.

Materials:

- Titanium tetrachloride (TiCl_4), anhydrous
- Dinitrogen pentoxide (N_2O_5)
- Anhydrous, inert solvent (e.g., carbon tetrachloride, chloroform)
- Dry nitrogen or argon gas
- Glass reaction vessel with a stirrer, gas inlet, and condenser
- Schlenk line or glovebox for handling air-sensitive reagents

Safety Precautions:

- Dinitrogen pentoxide is a powerful oxidizer and is highly reactive and potentially explosive. It should be handled with extreme caution in a well-ventilated fume hood, and contact with combustible materials must be avoided.
- Titanium tetrachloride is corrosive and reacts violently with water. All manipulations should be performed under an inert atmosphere.
- Appropriate personal protective equipment (PPE), including safety goggles, a face shield, and chemical-resistant gloves, must be worn at all times.

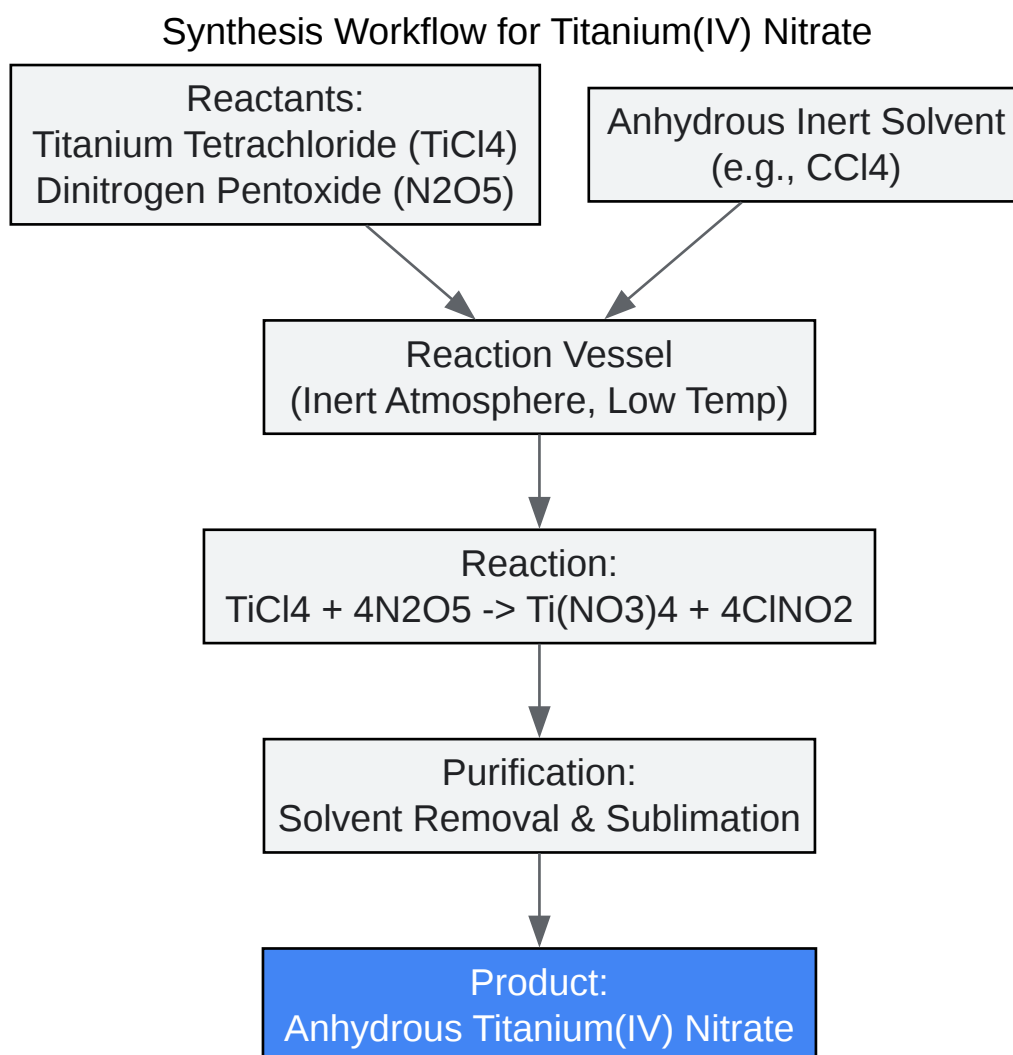
Procedure:

- Preparation of Dinitrogen Pentoxide: Dinitrogen pentoxide can be prepared by the dehydration of nitric acid with phosphorus pentoxide or by the ozonolysis of dinitrogen tetroxide. The solid N_2O_5 should be purified by sublimation before use.
- Reaction Setup: Assemble the reaction vessel under a positive pressure of dry nitrogen or argon. The glassware must be rigorously dried to prevent hydrolysis of the reactants and

product.

- Reaction:
 - Dissolve titanium tetrachloride in the anhydrous solvent within the reaction vessel.
 - Cool the solution to a low temperature (e.g., -78 °C using a dry ice/acetone bath) to control the exothermic reaction.
 - Slowly add a stoichiometric amount of solid dinitrogen pentoxide to the stirred solution.
 - Allow the reaction mixture to slowly warm to room temperature and stir for several hours to ensure complete reaction.
- Purification:
 - The product, **titanium(IV) nitrate**, can be isolated by removing the solvent and the volatile byproduct (ClNO₂) under reduced pressure.
 - Further purification can be achieved by sublimation of the solid residue.

Diagram of the experimental workflow for the synthesis of **Titanium(IV) Nitrate**:



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Caption: A flowchart illustrating the key steps in the synthesis of anhydrous **titanium(IV) nitrate**.

Molecular and Crystal Structure

The molecular structure of **titanium(IV) nitrate** has been determined by single-crystal X-ray diffraction. The central titanium atom is coordinated to four bidentate nitrate ligands, resulting in a coordination number of eight for the titanium atom.^[2] The molecule possesses D_{2d} symmetry, with the four nitrate groups arranged in a flattened tetrahedral manner around the central titanium atom.^[2]

Crystallographic Data

The crystallographic data for anhydrous **titanium(IV) nitrate** are summarized in the table below. The data is based on the work of Garner and Wallwork (1966).[\[2\]](#)

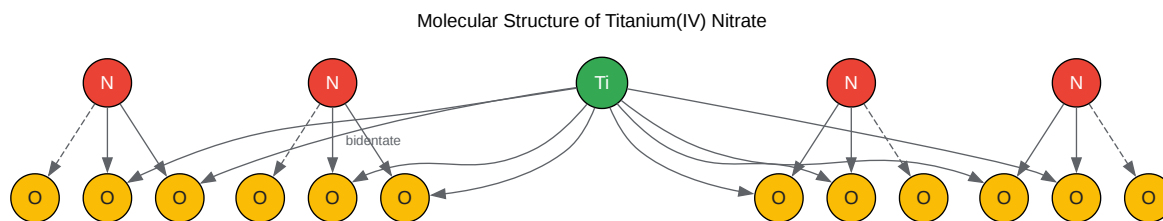
Parameter	Value
Crystal System	Monoclinic
Space Group	P2 ₁ /c
Unit Cell Dimensions	a = 7.80 Å, b = 13.57 Å, c = 10.34 Å
$\beta = 125.0^\circ$	
Formula Units (Z)	4

Bond Lengths

The nitrate ligands in **titanium(IV) nitrate** exhibit two distinct N-O bond lengths, which is characteristic of a bidentate coordination mode. The N-O distances for the coordinated oxygen atoms are longer than those for the non-coordinated (terminal) oxygen atoms.[\[2\]](#)

Bond Type	Average Bond Length (Å)
N-O (coordinated)	1.292
N-O (non-coordinated)	1.185

Diagram of the molecular structure of **Titanium(IV) Nitrate**:



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References

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